

# physical and chemical properties of 7-Amino-1,3-naphthalenedisulfonic acid

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## Compound of Interest

Compound Name:	7-Amino-1,3-naphthalenedisulfonic acid
Cat. No.:	B165742

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## A Comprehensive Technical Guide to 7-Amino-1,3-naphthalenedisulfonic Acid

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**7-Amino-1,3-naphthalenedisulfonic acid**, also known as Amino-G-Acid, is a synthetic compound widely utilized as a key intermediate in the manufacturing of azo dyes.<sup>[1][2]</sup> Its molecular structure, featuring both an amino group and two sulfonic acid moieties on a naphthalene backbone, imparts unique chemical properties that are valuable in various industrial and research applications. While its primary role is in the dye industry, its fluorescent properties and reactivity have also led to its use as a labeling agent for carbohydrates.<sup>[3][4][5]</sup> This technical guide provides an in-depth overview of the physical and chemical properties of **7-Amino-1,3-naphthalenedisulfonic acid**, its synthesis, and relevant experimental protocols.

## Core Physical and Chemical Properties

The fundamental properties of **7-Amino-1,3-naphthalenedisulfonic acid** are summarized in the tables below, providing a consolidated reference for researchers.

## Table 1: General and Physical Properties

Property	Value	Source
CAS Number	86-65-7	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO <sub>6</sub> S <sub>2</sub>	<a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	303.31 g/mol	<a href="#">[7]</a>
Appearance	Off-white to beige-green or light brown fine needles or powder.	<a href="#">[2]</a> <a href="#">[6]</a>
Melting Point	>300°C	<a href="#">[8]</a>
Solubility	Soluble in water.	<a href="#">[6]</a>

## Table 2: Chemical Identifiers

Identifier	Value	Source
IUPAC Name	7-aminonaphthalene-1,3-disulfonic acid	<a href="#">[6]</a>
InChI	InChI=1S/C10H9NO6S2/c11-7-2-1-6-3-8(18(12,13)14)5-10(9(6)4-7)19(15,16)17/h1-5H,11H2,(H,12,13,14)(H,15,16)	<a href="#">[6]</a>
InChIKey	CMOLPZZVECHXKN-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[6]</a>
SMILES	C1=CC(=CC2=C(C=C(C=C2)S(=O)(=O)O)S(=O)(=O)O)N	<a href="#">[6]</a>
Synonyms	Amino-G-Acid, Amido-G-acid, 2-Naphthylamine-6,8-disulfonic acid	<a href="#">[2]</a> <a href="#">[6]</a>

## Chemical Synthesis

The industrial production of **7-Amino-1,3-naphthalenedisulfonic acid** typically involves a multi-step chemical synthesis. A common method is the Bucherer reaction, where the disodium or dipotassium salt of 2-hydroxynaphthalene-6,8-disulfonic acid is heated with an excess of aqueous ammonia and ammonium bisulfite at approximately 185°C for 18 hours.<sup>[2]</sup> An alternative synthetic route involves the nitration of a naphthalenedisulfonic acid precursor, followed by the reduction of the nitro group to an amino group.<sup>[1]</sup>

## Reactivity and Applications

The chemical reactivity of **7-Amino-1,3-naphthalenedisulfonic acid** is primarily dictated by the amino group and the sulfonic acid groups. The amino group can be diazotized and then coupled with other aromatic compounds to form azo dyes. The sulfonic acid groups enhance the water solubility of the molecule and its derivatives, a crucial property for many dyeing processes.<sup>[1]</sup>

Beyond its role in dye synthesis, the monopotassium salt of **7-Amino-1,3-naphthalenedisulfonic acid** is utilized as a fluorescent label for carbohydrates.<sup>[3][4][5]</sup> It can also serve as a reagent in the preparation of pyrimidine derivatives.<sup>[2]</sup>

## Experimental Protocols

### Determination of pKa by Potentiometric Titration

While specific pKa values for **7-Amino-1,3-naphthalenedisulfonic acid** are not readily available in the literature, a standard potentiometric titration method can be employed for their determination. This protocol is a generalized procedure suitable for this type of compound.

Objective: To determine the acid dissociation constants (pKa) of the amino and sulfonic acid groups of **7-Amino-1,3-naphthalenedisulfonic acid**.

Materials:

- **7-Amino-1,3-naphthalenedisulfonic acid**
- Standardized 0.1 M Sodium Hydroxide (NaOH) solution (carbonate-free)
- Standardized 0.1 M Hydrochloric Acid (HCl) solution

- Potassium Chloride (KCl) for maintaining ionic strength
- Deionized water
- pH meter with a combination glass electrode
- Magnetic stirrer and stir bar
- Buret (50 mL)
- Beakers (250 mL)

**Procedure:**

- Preparation of the Analyte Solution: Accurately weigh a sample of **7-Amino-1,3-naphthalenedisulfonic acid** and dissolve it in a known volume of deionized water to create a solution of approximately 1-10 mM. Add KCl to the solution to maintain a constant ionic strength (e.g., 0.1 M).
- Calibration of the pH Meter: Calibrate the pH meter using standard buffer solutions at pH 4.0, 7.0, and 10.0.
- Titration:
  - Place a known volume of the analyte solution into a beaker with a magnetic stir bar.
  - Immerse the calibrated pH electrode into the solution.
  - Begin stirring the solution at a moderate, constant rate.
  - To determine the pKa of the sulfonic acid groups, titrate the solution with the standardized 0.1 M NaOH solution. Add the titrant in small increments (e.g., 0.1-0.2 mL) and record the pH after each addition, allowing the reading to stabilize.
  - Continue the titration well past the expected equivalence points.
  - To determine the pKa of the amino group, first, acidify a fresh sample of the analyte solution with a known amount of standardized 0.1 M HCl to ensure the amino group is fully

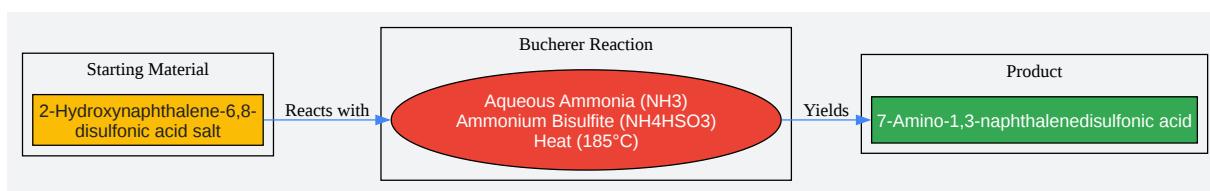
protonated. Then, titrate this solution with the standardized 0.1 M NaOH, following the same procedure as above.

- Data Analysis:
  - Plot the pH values against the volume of NaOH added to generate a titration curve.
  - Determine the equivalence points from the inflection points of the curve (where the slope is steepest). This can be done visually or by taking the first or second derivative of the curve.
  - The pKa values correspond to the pH at the half-equivalence points. For a diprotic acid, the first pKa is the pH at half the volume of the first equivalence point, and the second pKa is the pH at the midpoint between the first and second equivalence points. The pKa of the protonated amino group will be determined from the titration of the acidified sample.

Expected Outcome: The titration curve will show distinct buffer regions and equivalence points corresponding to the deprotonation of the two sulfonic acid groups and the amino group. The sulfonic acid groups are strongly acidic and will have low pKa values, while the protonated amino group will have a higher pKa value.

## Logical Relationship of Synthesis

The following diagram illustrates the logical workflow of a common synthesis method for **7-Amino-1,3-naphthalenedisulfonic acid**.



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Caption: Synthesis of **7-Amino-1,3-naphthalenedisulfonic acid** via the Bucherer reaction.

# Signaling Pathways and Biological Activity

Currently, there is no scientific evidence to suggest that **7-Amino-1,3-naphthalenedisulfonic acid** is directly involved in any biological signaling pathways. Its primary applications are in the chemical industry, and it is not typically studied in the context of drug development or biological systems, apart from its use as a fluorescent label. A search of the scientific literature did not yield any studies linking this specific compound to signaling cascades or receptor interactions. It is important not to confuse this compound with unrelated biologically active molecules that may have similar names, such as certain amino acid peptides.

## Conclusion

**7-Amino-1,3-naphthalenedisulfonic acid** is a well-characterized synthetic compound with established physical and chemical properties. Its utility as a dye intermediate is a result of its specific chemical structure, which allows for the formation of stable and water-soluble colored compounds. While it has found a niche application as a fluorescent label, its biological activity and involvement in signaling pathways have not been a subject of research. The experimental protocols provided in this guide offer a framework for researchers to further investigate its properties, such as its precise pKa values. This technical guide serves as a foundational resource for professionals requiring detailed information on this important chemical compound.

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